

# Geological Occurrence and Formation of Ascharite (Szaibélyite) Deposits: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ascharite

Cat. No.: B1175074

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ascharite**, a mineral identified to be synonymous with szaibélyite, is a magnesium borate hydroxide with the chemical formula  $\text{MgBO}_2(\text{OH})$ .<sup>[1][2]</sup> While not as commercially significant as other borates like borax and colemanite, **ascharite** is an important indicator of specific geological environments and serves as a boron ore in certain regions.<sup>[3][4]</sup> This technical guide provides an in-depth analysis of the geological occurrence, formation mechanisms, and mineralogical characteristics of **ascharite** deposits, tailored for a scientific audience.

## Geological Occurrence

**Ascharite** deposits are primarily found in two distinct geological settings: evaporite basins and magnesian skarns.

### Evaporite Deposits

The most commercially significant borate deposits, including those containing **ascharite**, are formed in evaporitic environments.<sup>[5]</sup> These settings are characterized by:

- **Tectonic Setting:** Impermeable basins, often in arid or desert regions, that receive boron-rich solutions.<sup>[5]</sup>

- Source of Boron: Volcanic activity is a primary source of boron, which is transported into the basins via hydrothermal fluids or surface runoff.
- Formation Process: Subsequent evaporation of the saline water body leads to the precipitation of various borate minerals, including **ascharite**.<sup>[5]</sup> The specific mineral assemblage is dependent on the brine composition, temperature, pressure, and pH.
- Associated Minerals: In evaporite deposits, **ascharite** is commonly associated with halite, sylvite, anhydrite, and other borate minerals such as colemanite, inyoite, and hydroboracite.<sup>[6][7]</sup> **Ascharite** can form as a primary precipitate or as a secondary alteration product of these other borates.<sup>[7]</sup>
- Notable Localities: Significant evaporite-hosted **ascharite** deposits are found in the Inderborsky district of Kazakhstan and in the western United States.<sup>[5]</sup> In the Penobsquis and Salt Springs evaporite deposits of New Brunswick, Canada, szaibélyite is found in the Upper Halite member of the Windsor Group.<sup>[6]</sup>

## Magnesian Skarns and Contact Metamorphic Carbonates

**Ascharite** is also a characteristic mineral of magnesian skarns, which form at the contact between magnesium-rich carbonate rocks (dolomite and dolomitic limestone) and silicic igneous intrusions.

- Formation Environment: These are high-temperature environments where fluids from the cooling magma interact with the carbonate host rocks, leading to metasomatism and the formation of a variety of calc-silicate and borate minerals.
- Paragenesis: **Ascharite** in skarns can form during the main contact metamorphic and metasomatic stage, as well as during later, lower-temperature retrograde alteration (serpentinization and hydrothermal stages).<sup>[8]</sup> It often replaces earlier formed borate minerals like suanite.<sup>[9]</sup>
- Associated Minerals: The mineral assemblage in magnesian skarns is diverse and can include ludwigite, kotoite, suanite, brucite, forsterite, spinel, and serpentine-group minerals.<sup>[8][9]</sup>

- Notable Localities: The type locality for szaibélyite is the Băița mining district in Bihor County, Romania, where it occurs in magnesian skarns.[1][9] Other notable skarn-type occurrences are in Lincoln County, Nevada, USA, and the Liaoning Province in China, where it is a primary ore mineral.[4][10]

## Formation Mechanisms

The formation of **ascharite** is a complex process governed by the geochemical conditions of the environment.

### Primary Precipitation in Evaporites

In evaporite basins, the precipitation of **ascharite** is controlled by the activities of  $\text{Mg}^{2+}$ ,  $\text{B}(\text{OH})_3$ , and  $\text{H}_2\text{O}$  in the brine. As evaporation proceeds, the concentration of these species increases, leading to supersaturation and the crystallization of **ascharite**. The formation sequence of different borate minerals is sensitive to changes in temperature, pressure, and pH.

### Metasomatic and Hydrothermal Formation in Skarns

In skarn environments, the formation of **ascharite** is driven by the infiltration of boron-bearing magmatic-hydrothermal fluids into magnesium-rich carbonate rocks. The high temperatures promote the breakdown of dolomite and the reaction of magnesium with boron to form a suite of magnesium borate minerals. **Ascharite** can form over a range of temperatures, from the peak of contact metamorphism down to later, cooler hydrothermal conditions.

### Alteration Product

**Ascharite** is frequently observed as an alteration product of other borate minerals, particularly the more hydrous species like colemanite, inyoite, and hydroboracite.[7] This transformation can be driven by changes in temperature, pressure, or fluid composition, leading to the dehydration of the precursor minerals.

## Mineralogy and Composition

**Ascharite** is the magnesium end-member of the szaibélyite-sussexite solid solution series, where manganese can substitute for magnesium.[2]

- Chemical Formula:  $\text{MgBO}_2(\text{OH})$

- Crystal System: Monoclinic[1]
- Physical Properties: Typically occurs as white to light yellow, silky to dull, fibrous, acicular, or nodular aggregates.[2][6]

## Quantitative Compositional Data

The chemical composition of **ascharite** can vary depending on the geological setting and the presence of other elements.

Location	MgO (wt.%)	FeO (wt.%)	MnO (wt.%)	B <sub>2</sub> O <sub>3</sub> (wt.%)	H <sub>2</sub> O (wt.%)	Reference
Penobsquis, New Brunswick, Canada	47.92	0.74	0.04	41.77 (ideal)	10.81 (ideal)	[6]
Băița Bihor, Romania	-	-	-	-	-	Close to end-member
General Analysis (for glassmaking)	47.91	-	-	41.38	10.71	[2]

## Experimental Protocols and Analytical Methods

While specific experimental protocols for the synthesis of **ascharite** are not detailed in the reviewed literature, the study of natural samples relies on a suite of modern analytical techniques:

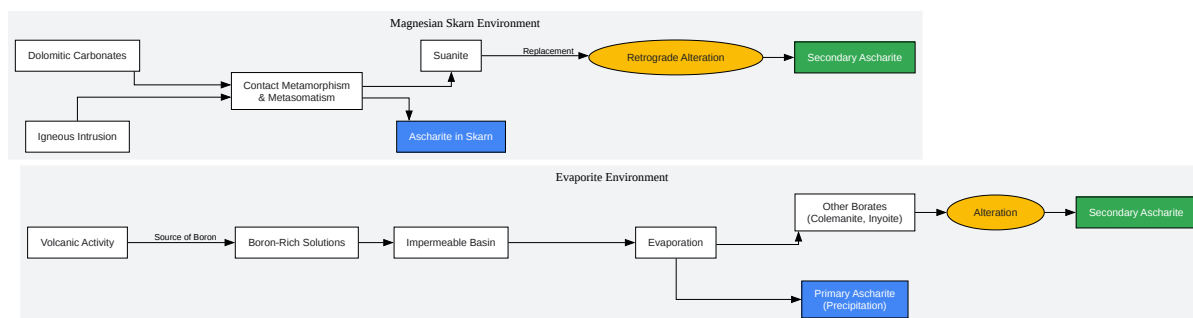
- Electron Probe Microanalysis (EPMA): Used to determine the precise chemical composition of the mineral, including major and minor element concentrations.

- Single-Crystal and Powder X-ray Diffraction (XRD): Employed to determine the crystal structure, unit cell parameters, and for mineral identification.
- Raman Spectroscopy: A non-destructive technique used to identify the mineral and to characterize its molecular structure.
- Scanning Electron Microscopy (SEM): Provides high-resolution images of the mineral's morphology and texture.

The sequence of precipitating alkali borates can be replicated in laboratory settings, suggesting that the formation conditions of **ascharite** could be experimentally determined through controlled precipitation experiments from magnesium and boron-rich solutions at varying temperatures, pressures, and pH.[5]

## Visualizations

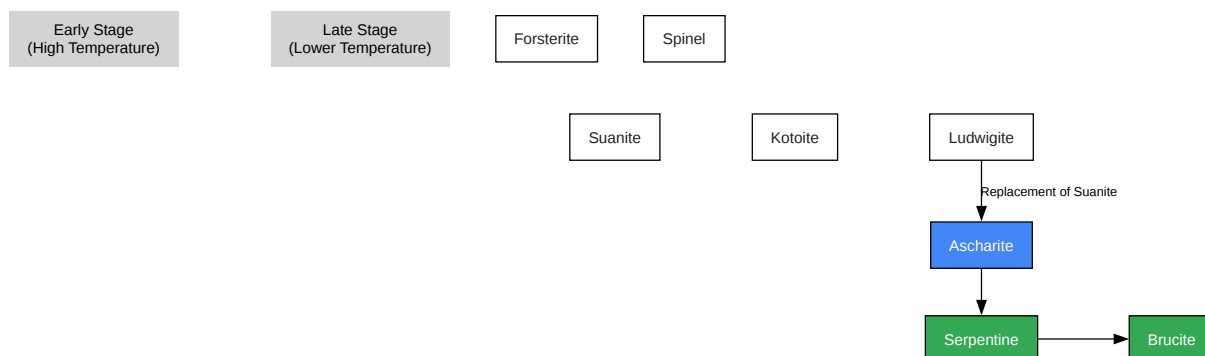
### Geological Formation Pathways of Ascharite



[Click to download full resolution via product page](#)

Caption: Geological formation pathways of **ascharite** in evaporite and magnesian skarn environments.

## Paragenetic Sequence in a Magnesian Skarn Deposit



[Click to download full resolution via product page](#)

Caption: Simplified paragenetic sequence of minerals in a typical magnesian skarn deposit containing **ascharite**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mindat.org [mindat.org]
- 2. Szaibélyite — Wikipédia [fr.wikipedia.org]
- 3. Szaibélyite - Encyclopedia [le-comptoir-geologique.com]
- 4. saltworkconsultants.com [saltworkconsultants.com]
- 5. Szaibelyite | mineral | Britannica [britannica.com]
- 6. pubs.geoscienceworld.org [pubs.geoscienceworld.org]

- 7. ClassicGems.net [classicgems.net]
- 8. researchgate.net [researchgate.net]
- 9. scispace.com [scispace.com]
- 10. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- To cite this document: BenchChem. [Geological Occurrence and Formation of Ascharite (Szaibélyite) Deposits: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175074#geological-occurrence-and-formation-of-ascharite-deposits]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)